

Technical Guide: 2,3-Dichlorobutanal (CAS No. 55775-41-2)

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Compound of Interest

Compound Name: 2,3-Dichlorobutanal

Cat. No.: B13803849

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Introduction

2,3-Dichlorobutanal, identified by CAS number 55775-41-2, is a chlorinated aldehyde with the molecular formula $C_4H_6Cl_2O$.^{[1][2]} This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis methodologies, and known applications. While the compound is utilized as a chemical intermediate and solvent, publicly available data on its specific biological activities and mechanisms of action are limited.^{[1][3]} This document aims to consolidate the existing knowledge for scientific and research applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2,3-Dichlorobutanal** is presented in Table 1. These properties are essential for handling, storage, and application in a laboratory or industrial setting.

Property	Value	Source
Molecular Formula	C4H6Cl2O	[1][2]
Molecular Weight	140.99 g/mol	[2]
IUPAC Name	2,3-dichlorobutanal	[2]
Synonyms	Butanal, 2,3-dichloro-; 2,3-dichloro-butyraldehyde	[2]
Appearance	Colorless liquid with a pungent odor	[1]
Boiling Point	189.51°C (estimate)	[1]
Density	1.2666 g/cm ³	[1]
Flash Point	60.8°C	[1]
Vapor Pressure	1.86 mmHg at 25°C	[1]
Refractive Index	1.4618 (estimate)	[1]
Canonical SMILES	<chem>CC(C(C=O)Cl)Cl</chem>	[2]
InChI Key	KYBNZGCRYBVOCEO-UHFFFAOYSA-N	[2]

Synthesis and Reactivity

2,3-Dichlorobutanal is a reactive aldehyde due to the presence of the carbonyl group and the two chlorine atoms, which influence its chemical behavior.

Synthesis Methodologies

Several synthetic routes for **2,3-Dichlorobutanal** have been described.[3] The selection of a specific method may depend on the desired yield, purity, and available starting materials.

Experimental Protocol: Halogenation of Butanal

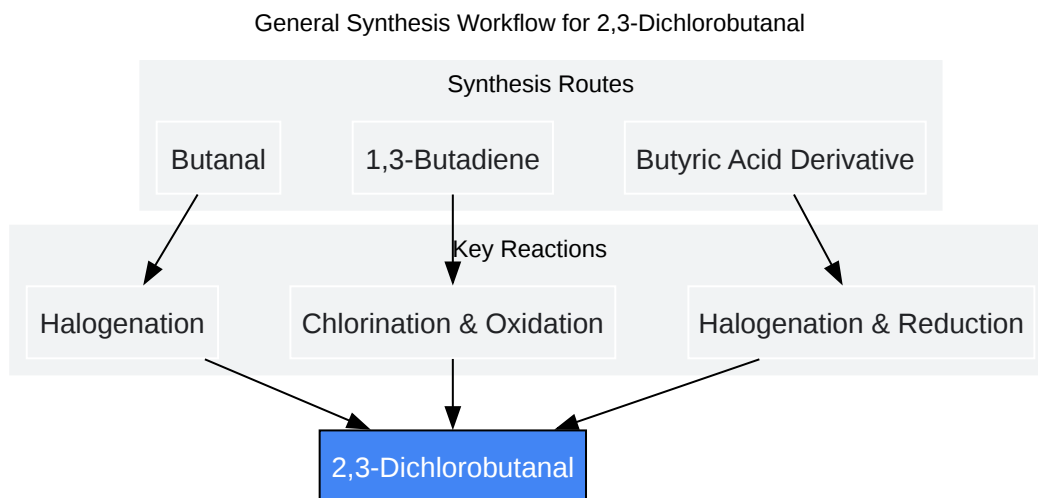
- Starting Material: Butanal.

- Reagent: Chlorine gas (Cl_2) or other chlorinating agents.
- Procedure: The chlorination reaction is typically carried out by bubbling chlorine gas through butanal, often in the presence of a catalyst or under specific temperature and light conditions to facilitate the substitution reaction at the alpha and beta positions of the aldehyde.
- Purification: The resulting product mixture is then purified, commonly through distillation, to isolate **2,3-Dichlorobutanal**.

Other Synthetic Routes:[\[3\]](#)

- Chlorination of 1,3-Butadiene: This method involves the addition of chlorine to 1,3-butadiene, followed by oxidation of the resulting dichlorinated alkene to form the aldehyde.
- From Butyric Acid Derivatives: Chemical transformations starting from butyric acid derivatives through halogenation and subsequent reduction can also yield **2,3-Dichlorobutanal**.

A generalized workflow for the synthesis of **2,3-Dichlorobutanal** is depicted below.



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General synthesis pathways for **2,3-Dichlorobutanal**.

Chemical Reactivity

2,3-Dichlorobutanal exhibits reactivity typical of aldehydes, including:[3]

- **Nucleophilic Addition:** The carbonyl carbon is susceptible to attack by nucleophiles. For instance, reaction with Grignard reagents can produce secondary alcohols.
- **Oxidation:** Under specific conditions, the aldehyde group can be oxidized to a carboxylic acid.
- **Reduction:** The carbonyl group can be reduced to a primary alcohol using reducing agents like sodium borohydride or lithium aluminum hydride.

Biological Activity and Toxicology

Publicly available scientific literature lacks detailed studies on the specific biological activity, mechanism of action, or involvement in signaling pathways of **2,3-Dichlorobutanal**. Its primary documented role is as a chemical intermediate.^{[1][3]}

Safety Data Sheets (SDS) indicate that **2,3-Dichlorobutanal** is considered toxic and can cause irritation to the skin, eyes, and respiratory system.^[1] Due to its potential environmental persistence, it is also classified as a potential ecological hazard.^[1]

At present, no specific in vitro or in vivo experimental data on the biological effects of **2,3-Dichlorobutanal**, such as IC50 or LD50 values, have been found in the reviewed literature. Therefore, it is not possible to construct a signaling pathway diagram or provide detailed experimental protocols for biological assays.

Applications

The known applications of **2,3-Dichlorobutanal** are primarily in industrial and synthetic chemistry:^{[1][3]}

- **Chemical Intermediate:** It serves as a precursor in the synthesis of other chemicals and pharmaceuticals.
- **Solvent:** It can be used as a solvent in various chemical processes.
- **Pesticide and Herbicide Production:** It is utilized in the manufacturing of certain pesticides and herbicides.

Conclusion

2,3-Dichlorobutanal (CAS No. 55775-41-2) is a dichlorinated aldehyde with well-defined chemical and physical properties and established synthetic routes. Its utility is primarily as a chemical intermediate and solvent. A significant gap exists in the scientific literature regarding its biological activity, toxicological profile, and potential interactions with biological systems. Further research is required to elucidate these aspects and to determine any potential pharmacological or toxicological significance. Professionals handling this compound should adhere to strict safety protocols as outlined in the available Safety Data Sheets.

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References

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- 3. Buy 2,3-Dichlorobutanol | 55775-41-2 [smolecule.com]
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